

SOCE inhibitor 1 solubility issues and solutions

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Compound of Interest

Compound Name: *SOCE inhibitor 1*

Cat. No.: *B8103400*

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Technical Support Center: SOCE Inhibitor 1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered when working with **SOCE Inhibitor 1**, with a particular focus on its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **SOCE Inhibitor 1** and what is its mechanism of action?

SOCE Inhibitor 1 is a small molecule that blocks store-operated calcium entry (SOCE), a crucial pathway for calcium signaling in many cell types. It has an IC₅₀ of 4.4 μM.^{[1][2][3][4]} The SOCE pathway is initiated by the depletion of calcium from the endoplasmic reticulum (ER), which is sensed by STIM proteins. STIM proteins then translocate to the plasma membrane to activate Orai channels, leading to an influx of extracellular calcium. SOCE is involved in a variety of cellular processes, and its dysregulation has been implicated in several diseases.^{[5][6]}

Q2: What are the physical and chemical properties of **SOCE Inhibitor 1**?

Property	Value
Molecular Formula	C25H22F3N5O4
Molecular Weight	513.47 g/mol [1] [2]
CAS Number	2169316-15-6 [1] [2]
Appearance	Solid, white to pink powder [2] [7]

Q3: What is the recommended solvent for preparing a stock solution of **SOCE Inhibitor 1** for in vitro experiments?

The recommended solvent for in vitro use is Dimethyl Sulfoxide (DMSO). **SOCE Inhibitor 1** is soluble in DMSO at a concentration of 100 mg/mL (194.75 mM), though this may require ultrasonication to fully dissolve.[\[1\]](#)[\[3\]](#) It is crucial to use newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the product.[\[2\]](#)[\[7\]](#)

Q4: How should I prepare formulations of **SOCE Inhibitor 1** for in vivo experiments?

For in vivo studies, co-solvent systems are recommended. Here are two established protocols:

- **Suspended Solution:** A mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline can be used to achieve a solubility of 2.5 mg/mL (4.87 mM). This will form a suspended solution and requires ultrasonication.[\[1\]](#)[\[2\]](#)
- **Clear Solution:** A mixture of 10% DMSO and 90% corn oil can yield a clear solution with a solubility of at least 2.5 mg/mL (4.87 mM).[\[1\]](#)[\[2\]](#)

Q5: How should I store **SOCE Inhibitor 1**?

- **Powder:** Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- **In Solvent:** Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[7\]](#) It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)

Troubleshooting Guide: Solubility Issues

This guide will help you troubleshoot common solubility problems with **SOCE Inhibitor 1**.

Problem: Precipitate is observed in my DMSO stock solution.

Possible Cause	Solution
Incomplete Dissolution	Gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution. [3]
Hygroscopic DMSO	Ensure you are using a fresh, unopened bottle of anhydrous DMSO. Old DMSO can absorb moisture, which can reduce the solubility of the compound. [2] [7]
Concentration is too high	While the maximum reported solubility is 100 mg/mL, it is recommended to prepare a stock solution at a lower concentration (e.g., 10 mM) for easier handling and to ensure complete dissolution.
Improper Storage	Ensure the stock solution is stored properly at -80°C or -20°C in tightly sealed vials to prevent solvent evaporation and moisture absorption. Avoid repeated freeze-thaw cycles by preparing aliquots. [2] [3]

Problem: The in vivo formulation is cloudy or contains precipitate.

Possible Cause	Solution
Incorrect order of solvent addition	Add each solvent in the specified order (e.g., for the suspended solution, first dissolve the inhibitor in DMSO, then add PEG300, followed by Tween-80, and finally saline). [1] [2]
Insufficient mixing/sonication	After adding each solvent, ensure the solution is mixed thoroughly. For suspended solutions, use an ultrasonic bath to ensure a uniform suspension. [1] [2]
Precipitation upon dilution	For some poorly soluble drugs, dilution in aqueous media can cause precipitation. [8] While the provided co-solvent systems are designed to mitigate this, if precipitation occurs, consider preparing the formulation fresh on the day of use. [2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

- Weigh out 5.13 mg of **SOCE Inhibitor 1** powder.
- Add 1 mL of fresh, anhydrous DMSO to the powder.
- Vortex the solution briefly.
- If the powder is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes, or until the solution is clear. Gentle warming to 37°C can also be applied.
- Once fully dissolved, aliquot the stock solution into smaller volumes in tightly sealed vials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

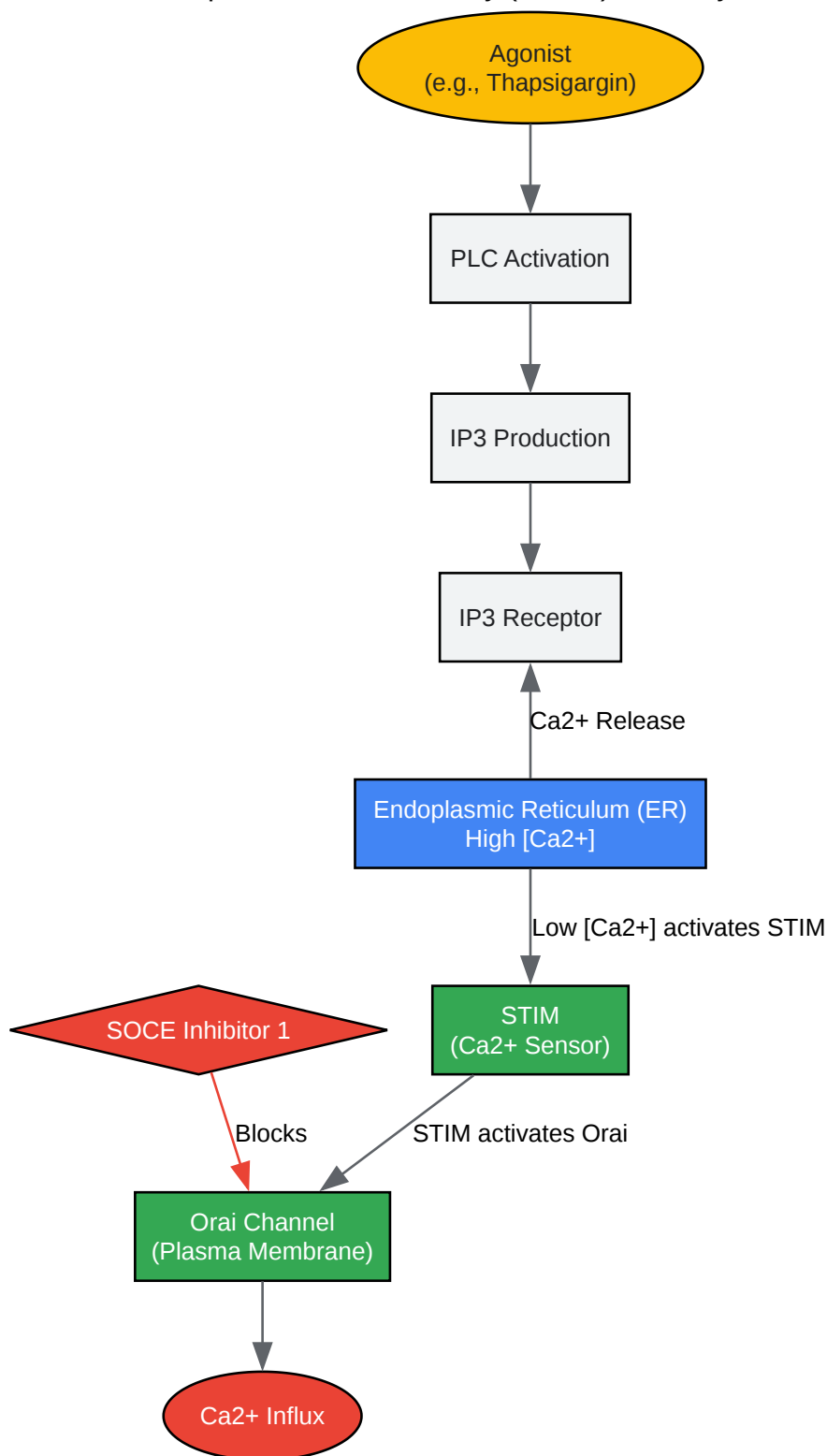
Protocol 2: Preparation of an In Vivo Formulation (Suspended Solution)

This protocol is for preparing 1 mL of a 2.5 mg/mL suspended solution.

- Prepare a 25 mg/mL stock solution of **SOCE Inhibitor 1** in DMSO.
- In a sterile microcentrifuge tube, add 100 μ L of the 25 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 to the tube and mix thoroughly by vortexing.
- Add 50 μ L of Tween-80 and mix again until the solution is homogeneous.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL.
- Vortex the solution vigorously and then place it in an ultrasonic bath to ensure a uniform suspension.
- It is recommended to prepare this formulation fresh on the day of use.

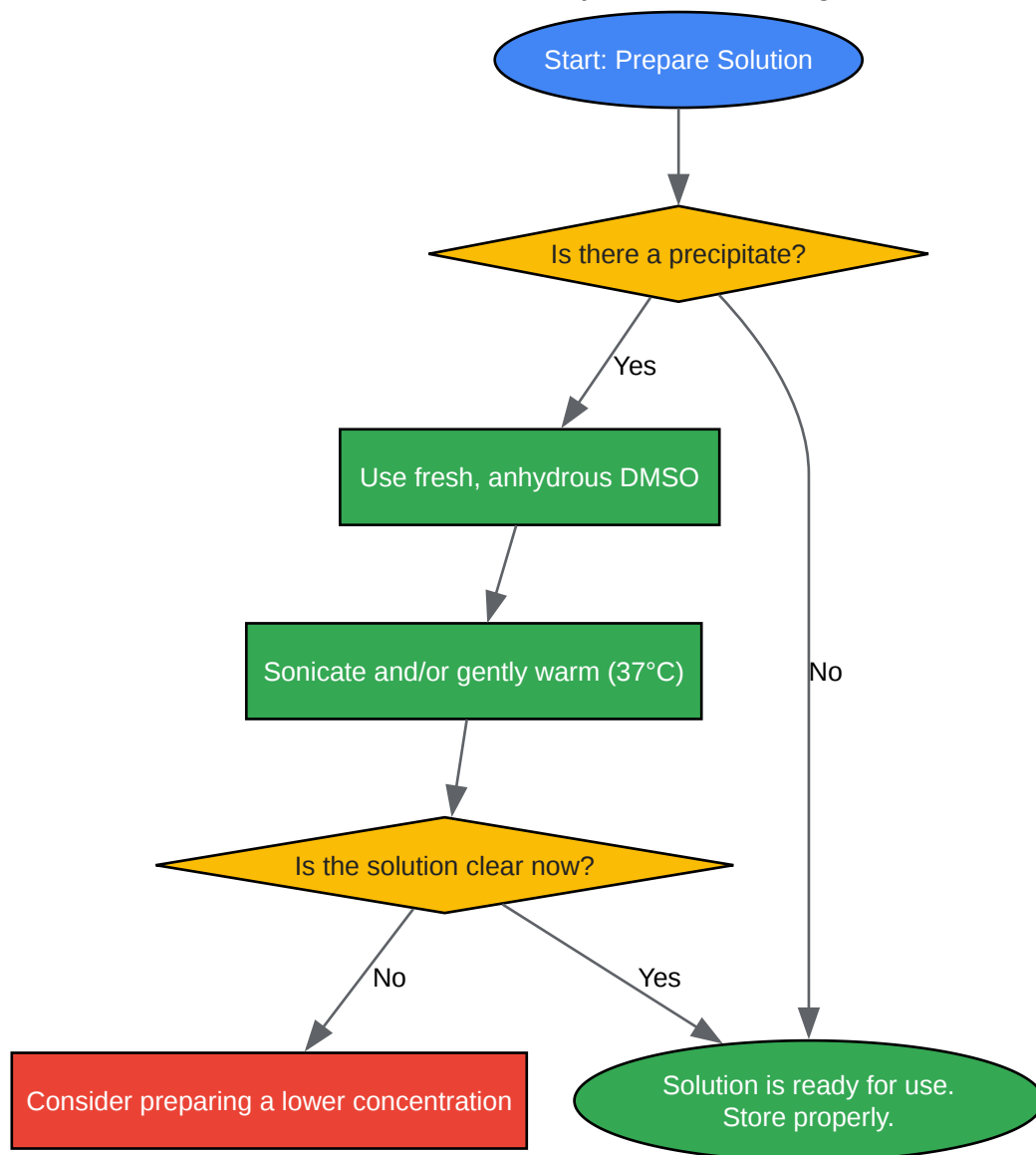
Visualizations

Store-Operated Calcium Entry (SOCE) Pathway

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Caption: A diagram of the Store-Operated Calcium Entry (SOCE) signaling pathway.

SOCE Inhibitor 1 Solubility Troubleshooting



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Caption: A workflow for troubleshooting solubility issues with **SOCE Inhibitor 1**.

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